

Application Note: Quantification of Kushenol W by High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: *Kushenol W*

Cat. No.: *B3028650*

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Abstract

This application note details a robust and accurate High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **Kushenol W**, a prenylated flavonoid found in the roots of *Sophora flavescens*. The method utilizes a reversed-phase C18 column with gradient elution and UV detection, providing excellent resolution and sensitivity. This protocol is suitable for researchers, scientists, and professionals in drug development for the quality control of raw materials, extracts, and finished products containing **Kushenol W**.

Introduction

Kushenol W is a prenylated flavonoid isolated from the root of *Sophora flavescens*, a plant with a long history in traditional medicine.[1] As a member of the flavanone family, **Kushenol W** and other related compounds from *Sophora flavescens* have garnered interest for their potential biological activities.[2][3][4] Accurate quantification of this bioactive compound is crucial for standardization, quality control, and formulation development. High-Performance Liquid Chromatography (HPLC) is a widely used analytical technique for the separation, identification, and quantification of components in a mixture.[5][6] This application note presents a validated HPLC method for the reliable quantification of **Kushenol W**.

Chemical Information

- Compound: **Kushenol W**
- Chemical Formula: $C_{21}H_{22}O_7$ [\[7\]](#)
- Molecular Weight: 386.4 g/mol
- Chemical Structure: 2-(2,4-dihydroxy-5-methoxyphenyl)-5,7-dihydroxy-8-(3-methylbut-2-enyl)-2,3-dihydrochromen-4-one[\[7\]](#)
- Appearance: Crystalline solid
- Solubility: Soluble in organic solvents such as methanol, ethanol, acetonitrile, DMSO, and ethyl acetate.[\[8\]](#)[\[9\]](#)

Experimental Protocol

1. Instrumentation and Materials

- HPLC System: An Agilent 1260 Infinity II LC System or equivalent, equipped with a quaternary pump, autosampler, column compartment, and Diode Array Detector (DAD).
- Chromatographic Column: A reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 μ m particle size).
- Solvents: HPLC grade acetonitrile, methanol, and water. Formic acid (analytical grade).
- Standards: **Kushenol W** reference standard (purity $\geq$ 98%).
- Sample Preparation: Syringe filters (0.45 μ m), analytical balance, volumetric flasks, pipettes.

2. Chromatographic Conditions

The following chromatographic conditions are recommended for the analysis of **Kushenol W**:

Parameter	Condition
Column	C18, 4.6 x 250 mm, 5 μ m
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient Elution	0-10 min, 10-30% B; 10-25 min, 30-60% B; 25-30 min, 60-90% B; 30-35 min, 90% B; 35-36 min, 90-10% B; 36-40 min, 10% B
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 μ L
Detection Wavelength	284 nm

3. Preparation of Standard Solutions

- Stock Solution (1000 μ g/mL): Accurately weigh 10 mg of **Kushenol W** reference standard and dissolve it in a 10 mL volumetric flask with methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with methanol to obtain concentrations ranging from 1 μ g/mL to 100 μ g/mL (e.g., 1, 5, 10, 25, 50, and 100 μ g/mL).

4. Sample Preparation (from Sophora flavescens root)

- Grinding: Grind the dried roots of *Sophora flavescens* into a fine powder (60-mesh).
- Extraction: Accurately weigh 1.0 g of the powdered sample into a flask. Add 50 mL of 70% ethanol.
- Sonication: Sonicate the mixture for 30 minutes at room temperature.
- Filtration: Filter the extract through a 0.45 μ m syringe filter into an HPLC vial.[\[5\]](#)[\[10\]](#)

5. Method Validation

The developed method should be validated for linearity, precision, accuracy, limit of detection (LOD), and limit of quantification (LOQ).

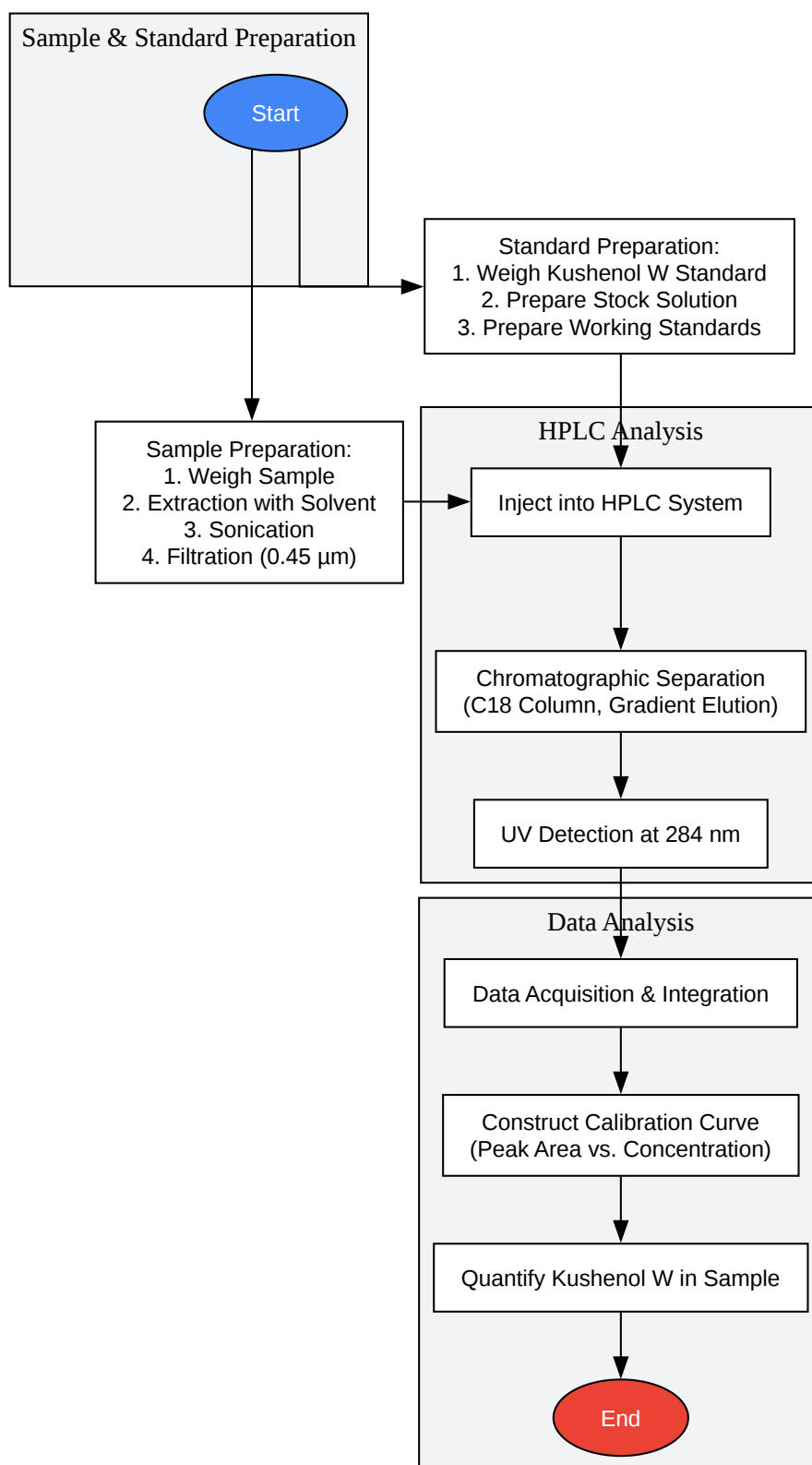
- **Linearity:** Construct a calibration curve by plotting the peak area against the concentration of the working standard solutions. The correlation coefficient (r^2) should be > 0.999 .
- **Precision:** Assess the precision by injecting the same standard solution multiple times ($n=6$). The relative standard deviation (RSD) should be $< 2\%$.
- **Accuracy:** Determine the accuracy by performing a recovery study. Spike a known amount of **Kushenol W** standard into a sample and calculate the recovery. The recovery should be within 95-105%.
- **LOD and LOQ:** Determine the LOD and LOQ based on the signal-to-noise ratio (S/N), typically 3:1 for LOD and 10:1 for LOQ.

Quantitative Data Summary

The following table summarizes the performance characteristics of the HPLC method for the quantification of **Kushenol W**.

Parameter	Result
Linear Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	0.2 µg/mL
Limit of Quantification (LOQ)	0.7 µg/mL
Precision (RSD%)	$< 2.0\%$
Accuracy (Recovery %)	97.8% - 103.2%

Experimental Workflow Diagram



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Caption: Experimental workflow for the quantification of **Kushenol W** by HPLC.

Conclusion

The described HPLC method provides a reliable and accurate means for the quantification of **Kushenol W** in various samples. The method is straightforward, with a simple sample preparation procedure and readily available reagents and instrumentation. This application note serves as a valuable resource for researchers and industry professionals requiring a validated analytical method for **Kushenol W**.

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- To cite this document: BenchChem. [Application Note: Quantification of Kushenol W by High-Performance Liquid Chromatography (HPLC)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028650#hplc-method-for-quantification-of-kushenol-w]

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